

Physical properties of Ethyl 3-oxo-3-(4-tetrahydropyranyl)propanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 3-oxo-3-(4-tetrahydropyranyl)propanoate

Cat. No.: B1344775

[Get Quote](#)

An In-depth Technical Guide on the Physical Properties of Ethyl 3-oxo-3-(4-tetrahydropyranyl)propanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **Ethyl 3-oxo-3-(4-tetrahydropyranyl)propanoate**. The information is compiled from various chemical data sources to support research, development, and safety assessments involving this compound.

Chemical Identity

Ethyl 3-oxo-3-(4-tetrahydropyranyl)propanoate is a chemical compound with the CAS number 856414-68-1.^[1] It is also referred to as 3-OXO-3-(TETRAHYDRO-PYRAN-4-YL)-PROPIONIC ACID ETHYL ESTER.^{[1][2][3]}

Summary of Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Ethyl 3-oxo-3-(4-tetrahydropyranyl)propanoate**. It is important to note that some of these values are predicted and should be confirmed by experimental data where critical.

Property	Value	Source
Molecular Formula	C10H16O4	[1] [2] [3]
Molecular Weight	200.23 g/mol	[1] [3]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	287.7 ± 30.0 °C (Predicted)	[1] [2]
Density	1.101 ± 0.06 g/cm ³ (Predicted)	[1]
Flash Point	123.3 ± 24.6 °C	[2]
Refractive Index	1.457	[2]
pKa	10.32 ± 0.20 (Predicted)	[1]
Storage Temperature	Room temperature	[1]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties listed above are not available in the public domain. The provided boiling point, density, and pKa values are based on computational predictions.[\[1\]](#)[\[2\]](#) For critical applications, it is recommended to determine these properties experimentally using standard laboratory procedures such as those outlined by the OECD Guidelines for the Testing of Chemicals.

Structural and Property Relationships

The following diagram illustrates the central role of the compound's structure in determining its various properties.

Ethyl 3-oxo-3-(4-tetrahydropyranyl)propanoate						
[Ethyl 3-oxo-3-(4-tetrahydropyranyl)propanoate C ₁₀ H ₁₆ O ₄ MW: 200.23 g/mol]						
Physical Properties					Chemical Properties	Safety Information
Appearance	Boiling Point	Density	Flash Point	Refractive Index	pKa	Signal Word
Colorless to light yellow liquid	287.7 ± 30.0 °C (Predicted)	1.101 ± 0.06 g/cm ³ (Predicted)	123.3 ± 24.6 °C	1.457	10.32 ± 0.20 (Predicted)	Warning
						Hazards
						H315: Skin Irritation H319: Eye Irritation H335: Respiratory Irritation

[Click to download full resolution via product page](#)

Caption: Key properties of **Ethyl 3-oxo-3-(4-tetrahydropyranyl)propanoate**.

Safety and Handling

Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, this compound is associated with the following hazards:

- Signal Word: Warning[1]
- Hazard Statements:
 - H315: Causes skin irritation[1]
 - H319: Causes serious eye irritation[1]
 - H335: May cause respiratory irritation[1]

- Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

Users should consult the full Safety Data Sheet (SDS) from their supplier for comprehensive safety and handling information. Standard laboratory practices, including the use of personal protective equipment (PPE), are recommended when handling this chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-OXO-3-(TETRAHYDRO-PYRAN-4-YL)-PROPIONIC ACID ETHYL ESTER | 856414-68-1 [m.chemicalbook.com]
- 2. Page loading... [guidechem.com]
- 3. 3-OXO-3-(TETRAHYDRO-PYRAN-4-YL)-PROPIONIC ACID ETHYL ESTER, CAS No. 856414-68-1 - iChemical [ichemical.com]
- To cite this document: BenchChem. [Physical properties of Ethyl 3-oxo-3-(4-tetrahydropyranyl)propanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1344775#physical-properties-of-ethyl-3-oxo-3-4-tetrahydropyranyl-propanoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com